

Essential Safety and Logistics for Handling 1-Propylcyclopentanol

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Compound of Interest

Compound Name: 1-Propylcyclopentanol

Cat. No.: B158262

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **1-Propylcyclopentanol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Propylcyclopentanol** is provided below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1] [2] [3]
Molecular Weight	128.21 g/mol	[1] [2]
Physical State	Liquid	[2]
CAS Number	1604-02-0	[1] [3] [4]

Hazard Identification and GHS Classification

1-Propylcyclopentanol is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [4][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][4][5]

Signal Word: Warning[2][4][5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is essential to minimize exposure. All PPE should be selected based on the specific hazards present and the task being performed.[6]

1. Eye and Face Protection:

- Requirement: Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 standard must be worn.[7]
- Enhanced Protection: A face shield should be worn over safety glasses whenever there is a significant risk of splashing or a highly exothermic reaction.[6][7]

2. Skin and Body Protection:

- Gloves: Chemical-resistant gloves are mandatory. Disposable nitrile gloves can provide short-term protection, but it is crucial to consult the glove manufacturer's resistance guide for suitability against **1-Propylcyclopentanol**. [7] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.
- Lab Coat: A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned to cover as much skin as possible.[7]

- Clothing: Long pants and closed-toe, closed-heel shoes are required. Avoid fabrics made of polyester or acrylic.[7]
- Apron: For handling larger quantities or during procedures with a high splash risk, a chemical-resistant apron that extends from the neck to at least the knees is recommended. [8]

3. Respiratory Protection:

- Primary Control: Engineering controls, such as a chemical fume hood, should be the primary method to control vapor exposure.
- When Required: If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required.[7][9] Use must follow a respiratory protection program, including medical evaluations and fit testing.[7]

Operational Plan: Handling and Storage Protocol

Handling:

- Ventilation: Always handle **1-Propylcyclopentanol** in a well-ventilated area, preferably within a certified chemical fume hood.[2][5]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [5] Do not breathe vapors or mists.[2][4]
- Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[2][5] Do not eat, drink, or smoke in the handling area.[4][5]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[10] Use non-sparking tools and take precautionary measures against static discharge.[11]

Storage:

- Container: Keep the container tightly closed in a dry, well-ventilated place.[2][5]

- Location: Store in a designated chemical storage area away from incompatible materials such as strong oxidizing agents.[\[11\]](#)

Emergency and First Aid Procedures

Immediate response is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention. [2] [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. [2] [5] Take off contaminated clothing and wash it before reuse. [2] If skin irritation persists, call a physician. [5]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [2] [5] If not breathing, give artificial respiration. Get medical attention if you feel unwell or if symptoms occur. [2] [5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. [2] [5] Get medical help. [4]

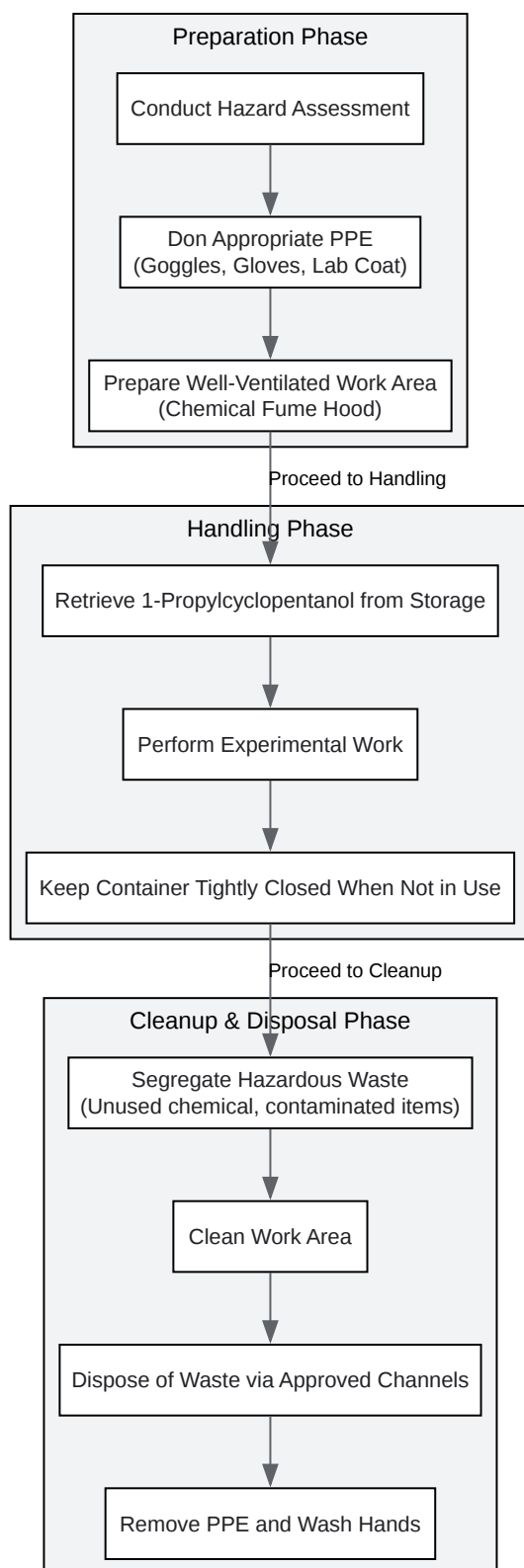
Disposal Plan

Waste generated from the use of **1-Propylcyclopentanol** is classified as hazardous waste and must be disposed of accordingly.

- Waste Collection: Collect all waste residues and unused product in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: Any materials that have come into contact with **1-Propylcyclopentanol**, including gloves, paper towels, and pipette tips, must be disposed of as hazardous waste.

- Disposal Route: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[5\]](#)[\[10\]](#) Do not empty into drains or release into the environment.[\[10\]](#)
- Packaging: Contaminated packaging should be handled in the same manner as the substance itself.[\[10\]](#)

Handling Workflow



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